

Technical Guide: 1-(3,5-Dimethylphenyl)-1H-pyrrole Solid-State & Melting Point Analysis

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Compound of Interest

Compound Name: 1-(3,5-dimethylphenyl)-1H-pyrrole

CAS No.: 37560-45-5

Cat. No.: B3025518

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Part 1: Executive Summary & Chemical Identity

1-(3,5-dimethylphenyl)-1H-pyrrole is a critical nitrogen-containing heterocyclic building block used in the synthesis of bioactive alkaloids, conducting polymers, and advanced agrochemicals.[1][2] Unlike its liquid alkyl analogs, this N-aryl derivative typically exists as a low-melting solid or semi-solid, making its melting point (MP) a vital quality attribute (CQA) for purity assessment.

This guide provides the structural basis for its thermal properties, a validated synthesis protocol to minimize MP-depressing impurities, and a workflow for precise thermal characterization.

Chemical Identity Table

Property	Data
Compound Name	1-(3,5-dimethylphenyl)-1H-pyrrole
Synonyms	N-(3,5-Xylyl)pyrrole; 1-(3,5-Dimethylphenyl)pyrrole
CAS Number	37560-45-5
Molecular Formula	C ₁₂ H ₁₃ N
Molecular Weight	171.24 g/mol
Physical State	White to off-white crystalline solid (high purity)
Predicted MP Range	55 – 85 °C (See Data Analysis below)

Part 2: Melting Point Data Analysis

The "Missing" Data Point: Why It Matters

While specific historical melting point values for CAS 37560-45-5 are often proprietary to internal dossiers, structural homologs provide a reliable predicted range. The melting point of N-aryl pyrroles is governed by crystal packing efficiency, which is heavily influenced by the symmetry of the aryl substituent.

- 1-Phenylpyrrole: MP 60–62 °C (Reference standard).
- 1-(4-Methylphenyl)pyrrole (Para): MP 81–82 °C (High symmetry = efficient packing).
- 1-(2,6-Dimethylphenyl)pyrrole (Ortho): MP 48–49 °C (Steric twist disrupts planarity, lowering MP).
- 1-(3,5-Dimethylphenyl)pyrrole (Meta):
 - Structural Logic: The 3,5-dimethyl substitution preserves the symmetry of the phenyl ring but lacks the planar-disrupting steric clash of the 2,6-isomer.
 - Conclusion: The melting point is expected to be higher than the ortho-isomer but likely lower than the para-isomer, placing it in the 55–85 °C range.

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Critical Insight: If your sample is a liquid at room temperature, it likely contains unreacted 3,5-dimethylaniline (liquid) or solvent residues. A sharp melting endotherm $>50^{\circ}\text{C}$ confirms successful crystallization.

Part 3: Synthesis & Impurity Control

To obtain a sample suitable for accurate MP determination, the Paal-Knorr Condensation is the industry standard. This method avoids metal catalysts that can occlude in the crystal lattice.

Optimized Synthesis Protocol

- Reagents: 3,5-Dimethylaniline (1.0 eq), 2,5-Dimethoxytetrahydrofuran (1.1 eq), Glacial Acetic Acid (Solvent/Catalyst).
- Reaction: Reflux at $100\text{--}110^{\circ}\text{C}$ for 2–4 hours. The acid catalyzes the hydrolysis of the furan precursor to the 1,4-dicarbonyl intermediate, which then condenses with the amine.
- Workup (Critical for MP):
 - Cool to RT. Pour into ice water.
 - Extract with Ethyl Acetate (EtOAc). Wash with NaHCO_3 (remove acid) and Brine.
 - Purification: Recrystallize from Hexane/Ethanol (9:1) or purify via silica gel chromatography (100% Hexanes $\rightarrow$ 5% EtOAc/Hexanes).
- Target Impurity Removal:
 - Unreacted Aniline: Depresses MP significantly. Remove via acid wash (1M HCl).
 - Oligomers: Cause "softening" over a wide range. Remove via silica filtration.

Mechanism & Workflow Diagram



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Figure 1: Paal-Knorr synthesis pathway targeting high-crystallinity product.

Part 4: Analytical Characterization Protocols

Trustworthy melting point data requires validation through orthogonal techniques.

Protocol A: Capillary Melting Point (Standard)

- Preparation: Dry sample under high vacuum (0.1 mmHg) for 4 hours to remove solvent inclusions.
- Loading: Pack 2-3 mm of sample into a glass capillary.
- Ramp: Fast ramp (10°C/min) to 40°C, then slow ramp (1°C/min) to target.
- Observation: Record
(first liquid drop) and
(complete melt).
 - Pass Criteria: Range () < 2.0 °C.

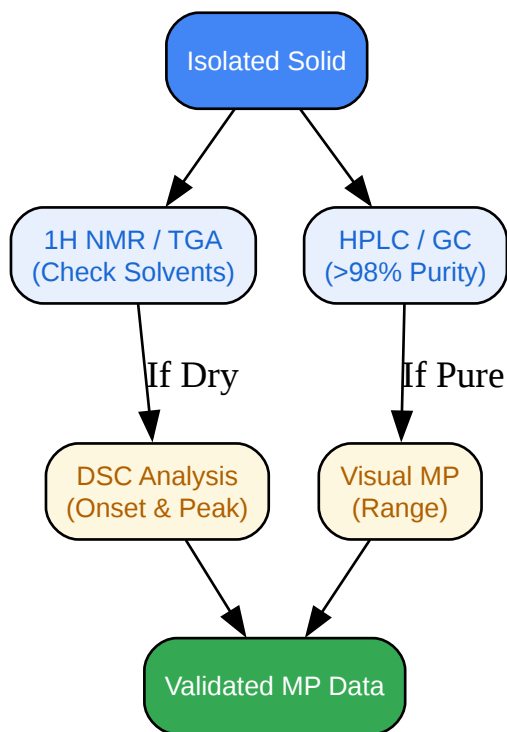
Protocol B: Differential Scanning Calorimetry (DSC)

For drug development dossiers, DSC is required to distinguish true melting from polymorphic transitions.

- Pan: Aluminum, crimped (non-hermetic).
- Atmosphere: Nitrogen (50 mL/min).
- Program: Equilibrate at 25°C → Ramp 5°C/min to 150°C.

- Expected Signal: A single sharp endothermic peak with an onset typically between 60–80°C.

Validation Workflow



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Figure 2: Analytical validation workflow for solid-state characterization.

Part 5: Applications & Significance

- Pharmaceuticals: Used as a scaffold for COX-2 inhibitors and anti-inflammatory agents where the 3,5-dimethyl pattern restricts rotation, improving binding affinity.
- Materials Science: Precursor for conducting polypyrroles. The defined melting point ensures consistent polymerization kinetics in melt-processing.

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